

4-Chloro-2-methoxy-5-methylaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Chloro-2-methoxy-5-methylaniline

CAS No.: 637-61-4

Cat. No.: B1142042

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Technical Monograph: 4-Chloro-2-methoxy-5-methylaniline

Executive Summary & Chemical Identity

4-Chloro-2-methoxy-5-methylaniline (CAS: 6376-14-3) is a highly functionalized aniline derivative characterized by its specific trisubstitution pattern on the benzene ring. Often referred to as 4-Chlorocresidine or 4-Chloro-5-methyl-o-anisidine, this compound serves as a critical intermediate in the synthesis of azo dyes and, more recently, as a scaffold in the development of tyrosine kinase inhibitors (TKIs) and tubulin polymerization inhibitors.

Its structural uniqueness lies in the interplay between the electron-donating methoxy (

) and amino (

) groups against the electron-withdrawing chloro (

) substituent. This "push-pull" electronic environment makes it a versatile "warhead" for

nucleophilic aromatic substitutions and a valuable pharmacophore for optimizing ligand-protein binding interactions.

Table 1: Physicochemical Identity

Property	Specification
CAS Number	6376-14-3
IUPAC Name	4-Chloro-2-methoxy-5-methylaniline
Common Synonyms	4-Chlorocresidine; 4-Chloro-5-methyl-o-anisidine
Molecular Formula	
Molecular Weight	171.62 g/mol
Exact Mass	171.045 g/mol
Physical State	Crystalline solid (White to Grey/Black depending on oxidation)
Melting Point	102–103 °C
Predicted LogP	~2.2 (Lipophilic)
SMILES	<chem>COc1cc(Cl)c(C)cc1N</chem>

Synthetic Methodology

The synthesis of **4-Chloro-2-methoxy-5-methylaniline** requires precise regiochemical control to ensure the chlorine atom is installed at the para position relative to the amino group, rather than the ortho position (which is sterically crowded by the methoxy group).

Core Synthetic Route: Chlorination of p-Cresidine

The most reliable laboratory-scale synthesis involves the electrophilic aromatic chlorination of p-Cresidine (2-methoxy-5-methylaniline). Direct chlorination using chlorine gas (

) is often too aggressive, leading to polychlorinated byproducts. The use of N-Chlorosuccinimide (NCS) provides a controlled source of electrophilic chlorine (

).

Experimental Protocol (Self-Validating System)

Reagents:

- Substrate: p-Cresidine (1.0 eq)
- Reagent: N-Chlorosuccinimide (NCS) (1.05 eq)
- Solvent: Acetonitrile () or DMF (anhydrous)

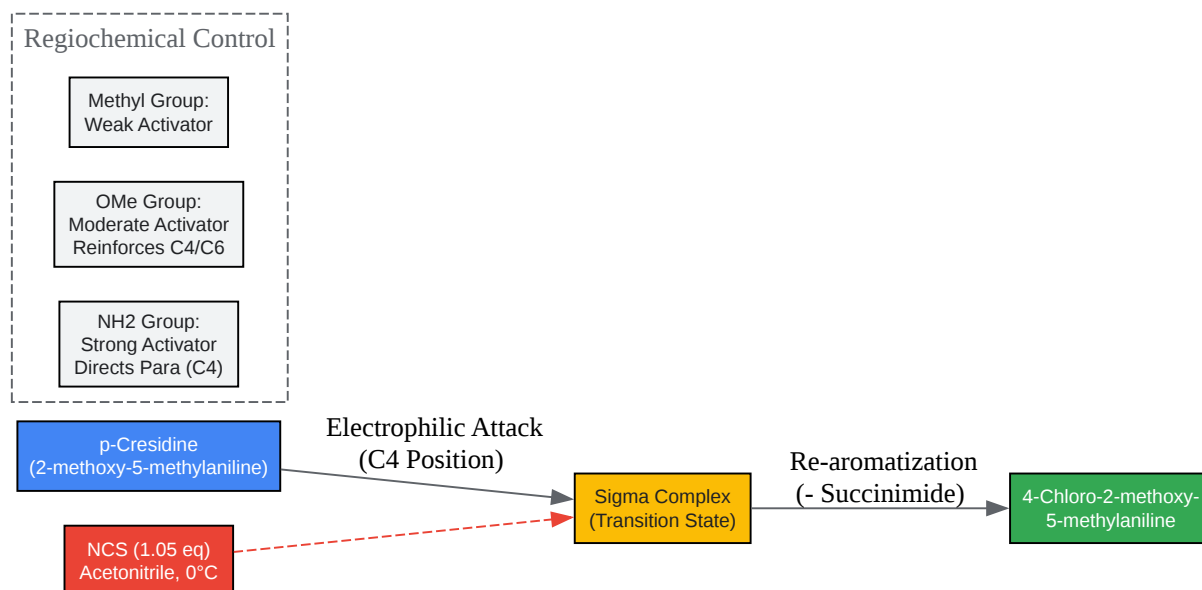
Step-by-Step Workflow:

- Dissolution: Dissolve p-Cresidine in acetonitrile at under an inert nitrogen atmosphere. Rationale: Low temperature suppresses oxidation of the amino group.
- Addition: Add NCS portion-wise over 30 minutes. Rationale: Gradual addition prevents localized high concentrations of chlorinating agent, reducing di-chloro impurities.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1) or LC-MS.
- Quench: Pour reaction mixture into ice-cold water. The product often precipitates.
- Purification: Filter the solid. If oil forms, extract with dichloromethane (DCM). Recrystallize from ethanol/water to remove succinimide byproducts.

Visualization of Synthetic Logic

The following diagram illustrates the electronic directing effects that govern this synthesis. The Amino group (

) is the strongest activator, directing ortho/para. The para position (C4) is the primary target as the ortho position (C6) is less favorable and C2 is blocked.



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Caption: Regioselective chlorination pathway driven by the strong ortho/para directing influence of the amino group.^{[1][2]}

Applications in Drug Discovery

In medicinal chemistry, **4-Chloro-2-methoxy-5-methylaniline** is rarely the final drug but acts as a high-value scaffold.

Kinase Inhibition (Hinge Binding)

Aniline derivatives are classic motifs for binding to the ATP-binding site (hinge region) of kinases. The specific substitution pattern of this molecule offers unique advantages:

- Chlorine (C4): Fills hydrophobic pockets (Lipophilic efficiency). The halogen bond capability of chlorine can interact with backbone carbonyls.

- Methoxy (C2): Can function as a hydrogen bond acceptor or induce a conformational lock via intramolecular hydrogen bonding with the aniline

.

- Methyl (C5): Provides steric bulk to induce selectivity against homologous kinases.

Bioisosteric Replacement

The 4-chloro-2-methoxy motif is often used to probe Structure-Activity Relationships (SAR).

- Cl vs. F: Replacing Cl with F reduces lipophilicity but alters the electronic withdrawal.
- Cl vs.

: Replacing Cl with a trifluoromethyl group dramatically increases metabolic stability.

Analytical Characterization Protocols

To ensure the integrity of the material for biological testing, the following quality control parameters must be met.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus,).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm.
- Retention Time: Expect elution around 6.5–7.5 minutes (moderately lipophilic).

Nuclear Magnetic Resonance (-NMR)

Solvent:

or

.

- 2.1 ppm (s, 3H): Methyl group attached to the ring.
- 3.8 ppm (s, 3H): Methoxy group ().
- 4.5–5.0 ppm (br s, 2H): Aniline amine protons ().
- 6.5–7.0 ppm (s, 1H): Aromatic proton at C6 (ortho to amine).
- 7.0–7.2 ppm (s, 1H): Aromatic proton at C3 (meta to amine, ortho to Cl).
- Note: The absence of coupling (singlets) between aromatic protons confirms the para arrangement of the protons (positions 3 and 6) separated by substituents.

Safety & Handling (HSE)

Critical Warning: Like many aniline derivatives, this compound is classified as a Carcinogen (Category 1B) and is toxic if swallowed or absorbed through the skin.

Toxicity Mechanism

The primary acute risk is Methemoglobinemia. The aniline moiety can be metabolically oxidized (via CYP450) to a hydroxylamine, which oxidizes hemoglobin (

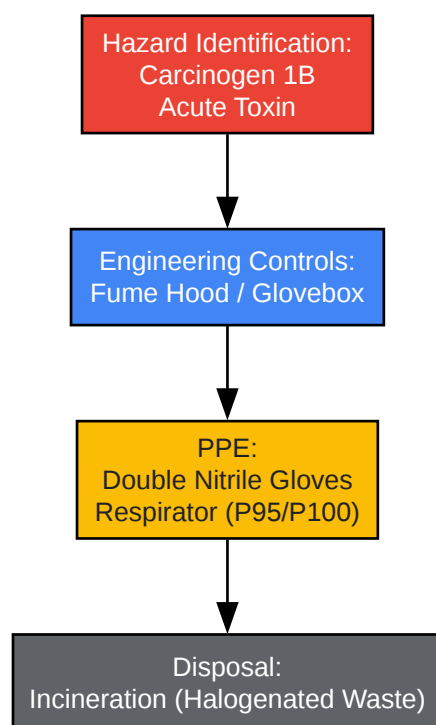
) to methemoglobin (

), destroying the blood's oxygen-carrying capacity.

Handling Protocol

- Engineering Controls: All weighing and synthesis must occur inside a certified chemical fume hood or glovebox.

- PPE: Double nitrile gloves (0.11 mm minimum thickness), lab coat, and safety goggles.
- Decontamination: Spills should be treated with dilute acetic acid followed by absorption with vermiculite.



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Caption: Safety hierarchy for handling halogenated aniline derivatives.

References

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